

# Fosthiazate Application in Integrated Pest Management (IPM) Programs: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Fosthiazate*

Cat. No.: *B052061*

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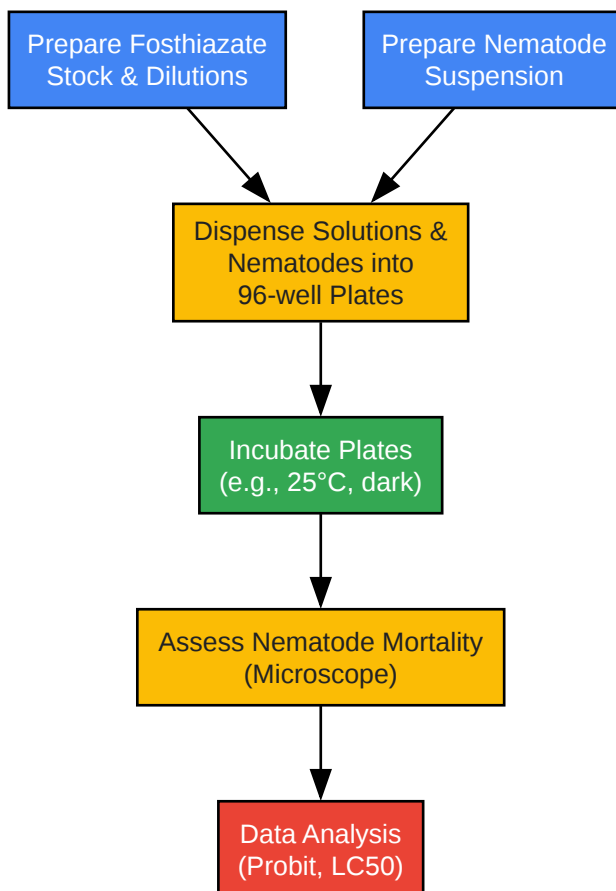
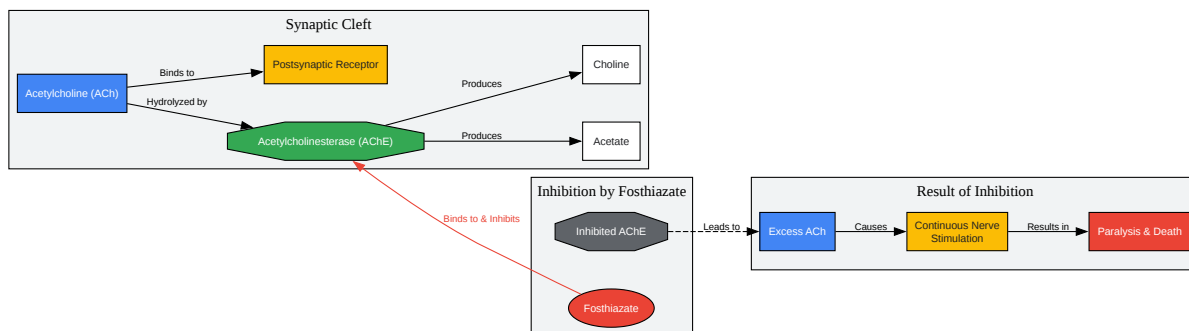
## Introduction

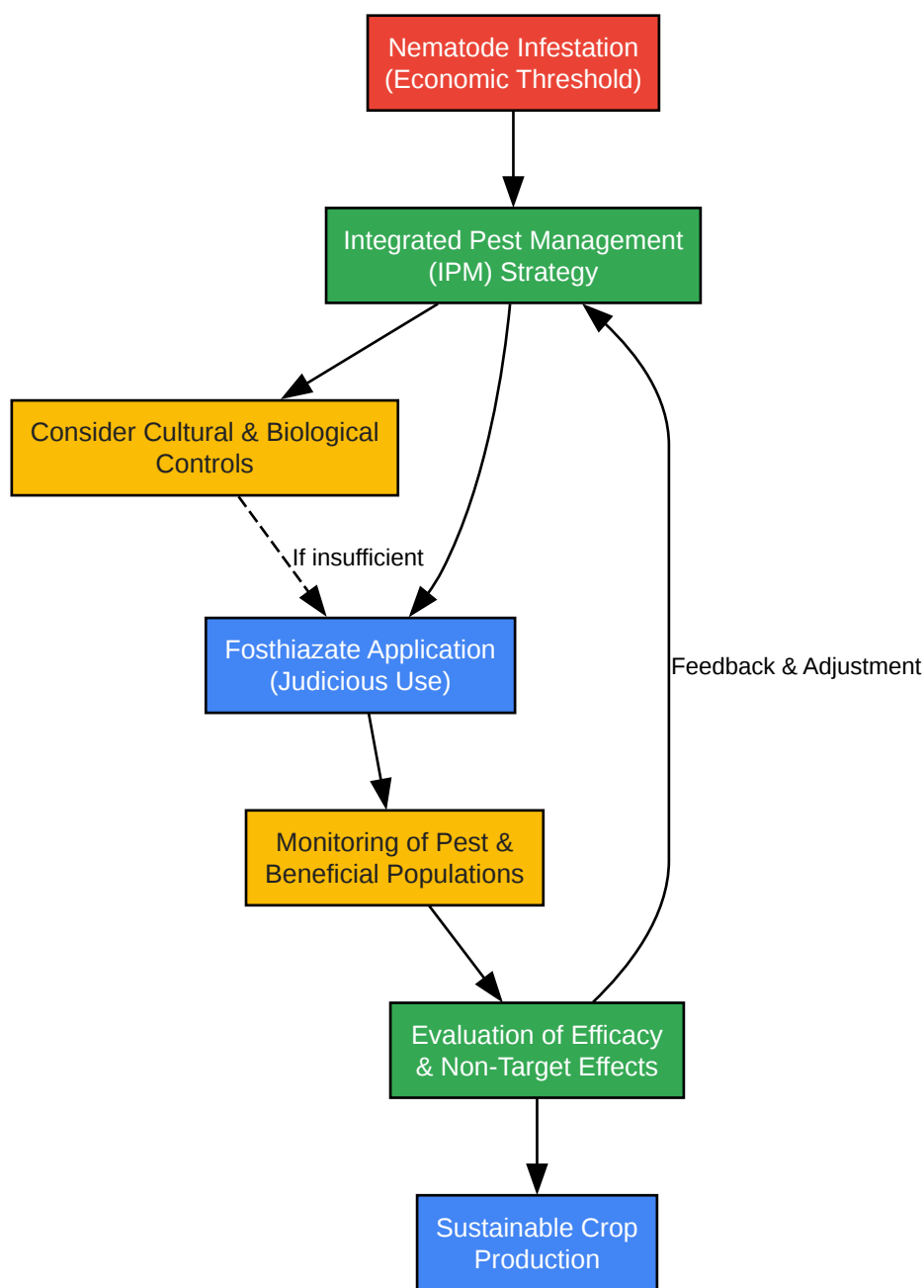
**Fosthiazate** is an organophosphate nematicide and insecticide that plays a significant role in Integrated Pest Management (IPM) programs for the control of a wide range of plant-parasitic nematodes and some soil-dwelling insects.<sup>[1][2]</sup> Its mode of action, efficacy against key nematode pests, and compatibility with certain IPM strategies make it a valuable tool for sustainable agriculture. These application notes provide detailed information on the use of **fosthiazate**, including its mechanism of action, target pests, effects on non-target organisms, and protocols for its evaluation.

## Mode of Action

**Fosthiazate's** primary mode of action is the inhibition of the enzyme acetylcholinesterase (AChE) in the nervous system of target organisms.<sup>[1][2][3][4][5]</sup> AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) in the synaptic cleft. By inhibiting AChE, **fosthiazate** causes an accumulation of ACh, leading to continuous nerve stimulation, paralysis, and eventual death of the nematode or insect.<sup>[5]</sup>

## Signaling Pathway of Acetylcholinesterase Inhibition by Fosthiazate





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